

Shelf life and storage conditions for bromocresol green sodium salt.

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Compound of Interest

Compound Name: Bromocresol green sodium

Cat. No.: B1290564

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Bromocresol Green Sodium Salt: Technical Support Center

This technical support guide provides comprehensive information on the shelf life, storage, and handling of **bromocresol green sodium** salt and its solutions. It is intended for researchers, scientists, and drug development professionals to ensure the accuracy and reliability of their experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended shelf life of solid **bromocresol green sodium** salt?

A1: The shelf life of **bromocresol green sodium** salt in its solid powder form is generally considered to be indefinite if stored under appropriate conditions.^{[1][2]} Some suppliers may provide a specific shelf life, such as 60 months.

Q2: What are the optimal storage conditions for solid **bromocresol green sodium** salt?

A2: To ensure its long-term stability, solid **bromocresol green sodium** salt should be stored in a tightly closed container in a cool, dry, and well-ventilated area.^{[1][2][3]} It is crucial to protect it from direct sunlight, moisture, and incompatible materials such as strong oxidizers.^[3]

Q3: How should I prepare a standard aqueous solution of **bromocresol green sodium** salt?

A3: To prepare a 0.04% (w/v) aqueous solution, dissolve 40.0 mg of **bromocresol green sodium** salt in deionized water and dilute to 500 mL in a volumetric flask. For some applications, a few drops of sodium hydroxide solution may be added to aid dissolution and adjust the pH.

Q4: What is the stability and recommended storage for prepared bromocresol green solutions?

A4: Prepared solutions of bromocresol green are stable under normal conditions of use and storage.^[3] For optimal stability, store solutions in a dry, cool, and dark place at a temperature below 30°C.^[1] The shelf life of a prepared solution is generally described as "good" or "indefinite if stored properly".^{[3][4]} Always refer to the expiration date on commercially prepared solutions.

Q5: What is the pH range and color transition of bromocresol green?

A5: Bromocresol green exhibits a color change from yellow at pH 3.8 to blue at pH 5.4.^{[1][2][5][6][7][8]} In the intermediate pH range, the color will appear green.

Troubleshooting Guide

This guide addresses common issues that may arise during the use of **bromocresol green sodium** salt in experimental settings.

Issue	Possible Cause(s)	Troubleshooting Steps
Unexpected Color of a Newly Prepared Solution	The pH of the deionized water used for dilution may not be neutral.	- Test the pH of your deionized water. - If necessary, adjust the pH of the solution with a small amount of dilute acid or base to achieve the desired starting color (typically green or blue).
Precipitate in the Solution	- The solution may be too concentrated for the storage temperature. - The solvent used may not be appropriate.	- Gently warm the solution while stirring to redissolve the precipitate. - If the issue persists, consider preparing a less concentrated stock solution. - Ensure you are using the correct solvent as specified in your protocol (e.g., water or ethanol).
Inaccurate Titration Endpoints	- The indicator may have degraded due to improper storage. - The endpoint color interpretation may be incorrect.	- Prepare a fresh solution from the solid stock. - For titrations, the endpoint is typically the transition to a green color. Stopping at yellow indicates you have passed the endpoint. [9]
Drift or Inconsistent Readings in Spectrophotometric Assays (e.g., Albumin Assay)	Impurities in the bromocresol green dye can affect the accuracy and precision of measurements, leading to drift in automated analyzers. [10] [11]	- Use a high-purity, ACS grade bromocresol green sodium salt. - If you suspect dye quality is an issue, consider purchasing from a different reputable supplier.

Fading or Color Change of the Solution Over Time

Exposure to light or elevated temperatures can cause degradation of the dye.

- Store the solution in an amber bottle or a dark cabinet to protect it from light. - Ensure the storage temperature does not exceed the recommended conditions.

Data Summary

The following table summarizes the key quantitative data for **bromocresol green sodium** salt and its solutions.

Parameter	Solid Bromocresol Green Sodium Salt	Aqueous Bromocresol Green Solution
Appearance	Dark greenish-brown to dark green powder[4][6][12]	Green to dark green liquid[4]
pH Indicator Range	3.8 (Yellow) to 5.4 (Blue)[1][2][5][6][7][8]	3.8 (Yellow) to 5.4 (Blue)[1][2][4][5]
Recommended Storage Temperature	Room Temperature[5][6]	Below 30°C; some may be stored at 2-8°C[1][13][14]
Shelf Life	Indefinite if stored properly; up to 60 months[1][2][12]	Good/Indefinite if stored properly[3][4]

Experimental Protocols

Preparation of 0.04% (w/v) Bromocresol Green Indicator Solution

Objective: To prepare a standard indicator solution for acid-base titrations.

Materials:

- **Bromocresol green sodium** salt

- 0.1 M Sodium hydroxide (NaOH)
- Ethanol (95%)
- Deionized water
- Volumetric flask (100 mL)
- Beaker
- Stirring rod

Procedure:

- Weigh 50 mg of **bromocresol green sodium** salt and place it in a beaker.
- Add 0.72 mL of 0.1 M NaOH and 20 mL of 95% ethanol to the beaker.
- Stir the mixture until the bromocresol green is completely dissolved.
- Quantitatively transfer the solution to a 100 mL volumetric flask.
- Add deionized water to bring the final volume to 100 mL.
- Stopper the flask and invert it several times to ensure thorough mixing.
- Store the solution in a well-stoppered bottle, protected from light.

Quality Control of Bromocresol Green Indicator Solution

Objective: To verify the sensitivity of the prepared indicator solution.

Materials:

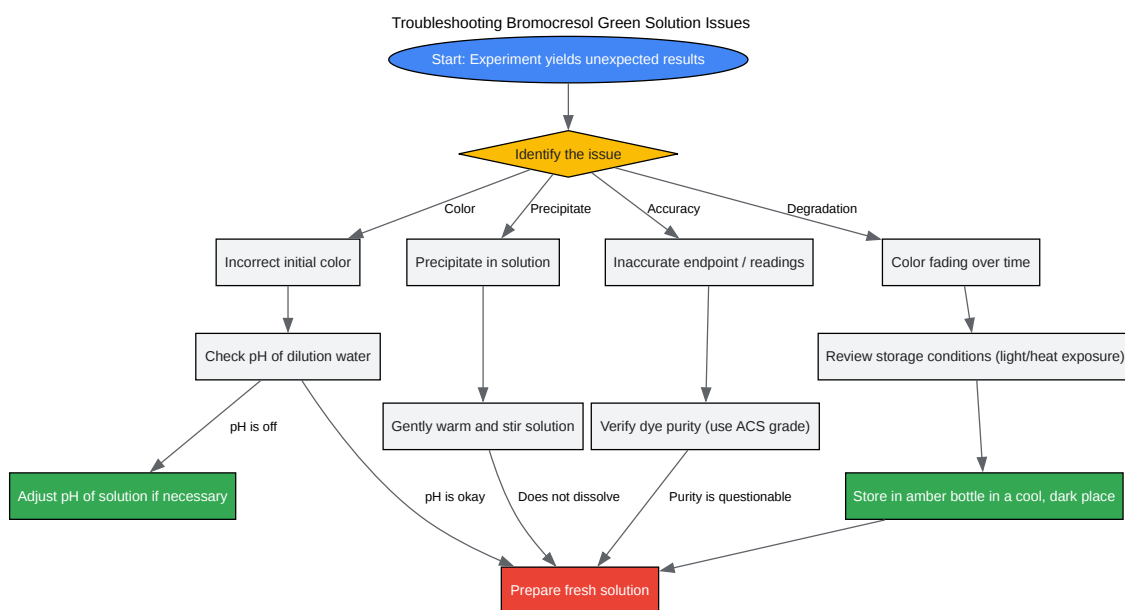
- Prepared bromocresol green indicator solution
- Carbon dioxide-free water
- 0.02 M Hydrochloric acid (HCl)

- Beaker or flask

Procedure:

- Add 0.2 mL of the prepared bromocresol green indicator solution to 100 mL of carbon dioxide-free water. The resulting solution should be blue.
- Titrate the solution with 0.02 M HCl.
- The color should change to yellow after the addition of no more than 0.2 mL of the 0.02 M HCl.^[5]

Visualizations



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Caption: Troubleshooting workflow for common bromocresol green issues.

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